

RCM-1 in circadian rhythm regulation

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Compound Focus: RCM-1

CAS No.: 339163-65-4

Cat. No.: S541129

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Known Mechanism of RCM-1

The table below summarizes the core information about **RCM-1** found in the scientific literature.

Aspect	Description
Primary Identity	Small molecule inhibitor of the transcription factor FOXM1 [1].
Secondary Action	Also identified as an inhibitor of the IL-13/STAT6 signaling pathway [1].
Known Biological Context	Studied in host immune responses to the parasitic worm <i>Hymenolepis nana</i> ; its role in circadian rhythm regulation is not established in available literature [1].

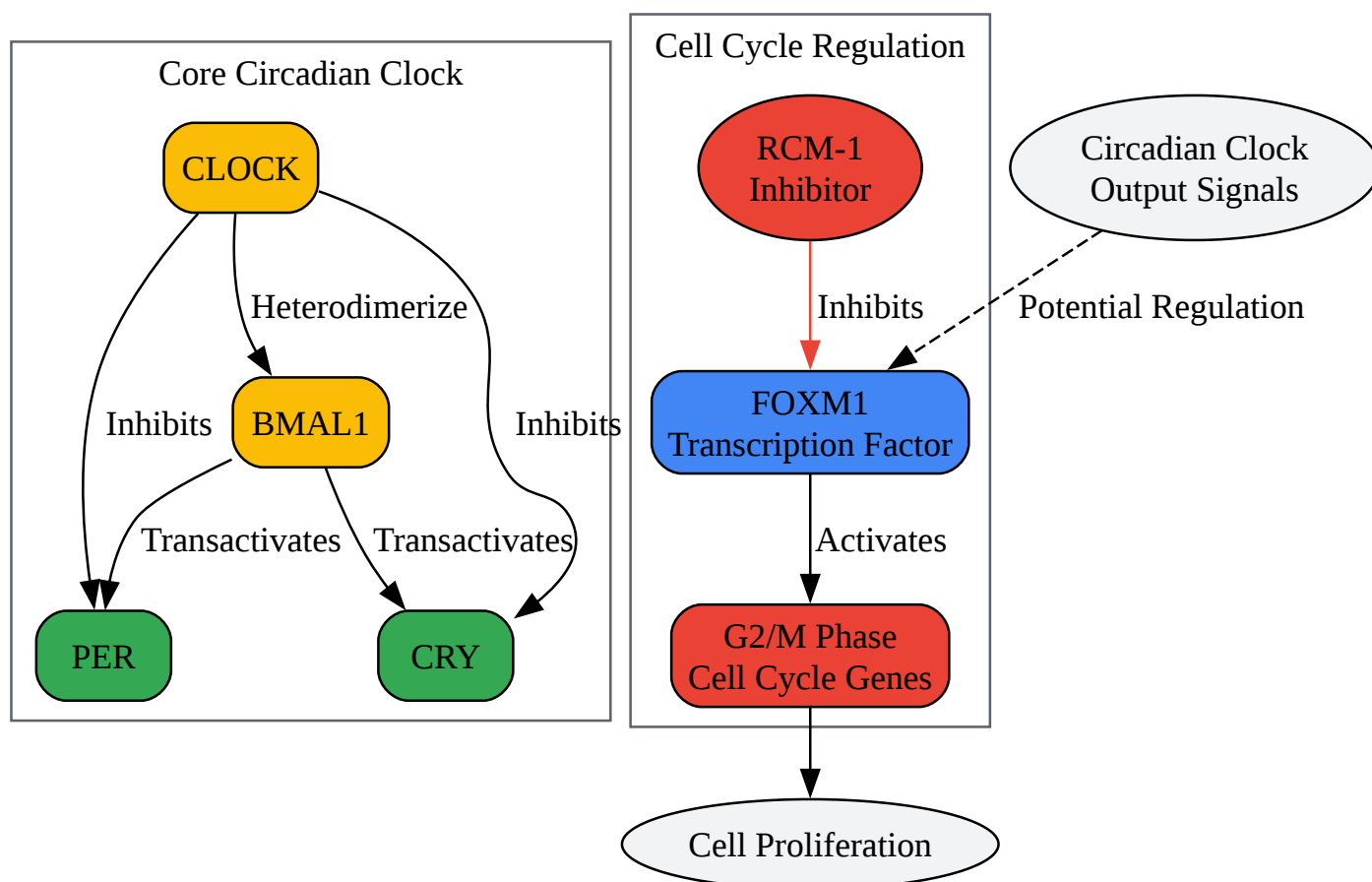
Potential Indirect Link to Circadian Rhythms

While no direct link between **RCM-1** and the circadian clock is documented, a theoretical connection exists through its target, **FOXM1**.

The core circadian clock is a transcription-translation feedback loop (TTFL) governed by clock genes like **CLOCK**, **BMAL1**, **PER**, and **CRY** [2] [3] [4]. This master clock in the suprachiasmatic nucleus (SCN) coordinates peripheral clocks in organs throughout the body [3] [5].

The circadian clock tightly regulates the cell cycle by controlling the expression of key genes at different phases [3]. FOXM1 is a master regulator of the G2/M cell cycle phase transition. Since the circadian clock can rhythmically control the expression and activity of cell cycle genes, FOXM1 could potentially be one of the downstream effectors. Inhibiting FOXM1 with **RCM-1** might therefore disrupt a clock-output pathway that controls cell proliferation timing.

This potential relationship can be visualized in the following pathway diagram.



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*A theoretical model linking circadian output to **RCM-1**'s target.*

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